

Application Note: Determination of Mercury Content in Gold Ore

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Mercury is a naturally occurring element found in various geological matrices, including gold ore. Its presence poses significant environmental and health risks, particularly in artisanal and small-scale gold mining where mercury is often used for gold extraction. Accurate determination of mercury content in gold ore is crucial for environmental monitoring, process optimization in mining operations, and ensuring the safety of personnel. This application note provides detailed protocols for the determination of mercury in gold ore using modern analytical techniques.

Analytical Methodologies

Several analytical techniques are available for the quantification of mercury in solid matrices. The choice of method depends on factors such as the expected concentration of mercury, the required detection limit, sample throughput, and available instrumentation. The primary methods discussed in this note are Direct Mercury Analysis (DMA), Cold Vapor Atomic Absorption Spectrometry (CVAAS), and Inductively Coupled Plasma-Mass Spectrometry (ICP-MS).

Direct Mercury Analysis (DMA) / Thermal Decomposition



Direct mercury analysis is a rapid and efficient method for the determination of total mercury in solid samples without the need for prior acid digestion. This technique is described in EPA Method 7473 and ASTM D6722.[1][2][3][4][5][6] The principle involves controlled heating of the sample in an oxygenated furnace to liberate mercury vapor. The vapor is then selectively trapped on a gold amalgamator. After the system is flushed to remove interfering substances, the amalgamator is rapidly heated to release the mercury, which is then quantified by atomic absorption spectrometry.[4][7][8]

Cold Vapor Atomic Absorption Spectrometry (CVAAS)

CVAAS is a widely used and robust technique for mercury determination.[9][10] It typically involves an acid digestion step to bring the mercury in the solid sample into an aqueous solution. The mercury ions in the solution are then chemically reduced to elemental mercury (Hg⁰) using a reducing agent such as stannous chloride.[9][11] The volatile elemental mercury is then purged from the solution with a stream of inert gas and carried into the light path of an atomic absorption spectrophotometer for measurement at 253.7 nm.[9][12]

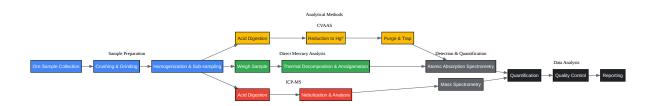
Inductively Coupled Plasma - Mass Spectrometry (ICP-MS)

ICP-MS offers exceptional sensitivity and very low detection limits for mercury analysis.[13][14] While liquid samples can be introduced via a nebulizer after digestion, a significant advantage of modern ICP-MS systems is their ability to be coupled with a direct mercury analyzer (DMA) for the direct analysis of solid samples.[14] This coupling combines the simplified sample introduction of DMA with the high sensitivity and specificity of ICP-MS, and allows for advanced techniques like isotope dilution for enhanced accuracy.[14]

Experimental Workflow

The general workflow for determining mercury content in gold ore is depicted below.





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